

# NBD-14189: A Technical Guide to its Antiviral Spectrum

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## Compound of Interest

Compound Name: NBD-14189

Cat. No.: B12425136

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## Introduction

**NBD-14189** is a novel small molecule that has demonstrated potent antiviral activity, primarily characterized against the Human Immunodeficiency Virus Type 1 (HIV-1). This technical guide provides a comprehensive overview of the known antiviral spectrum of **NBD-14189**, with a focus on its dual-target mechanism of action, quantitative efficacy, and the experimental protocols used for its evaluation. Based on currently available scientific literature, the antiviral activity of **NBD-14189** has been exclusively documented against HIV-1.

## Core Antiviral Activity: Anti-HIV-1 Efficacy

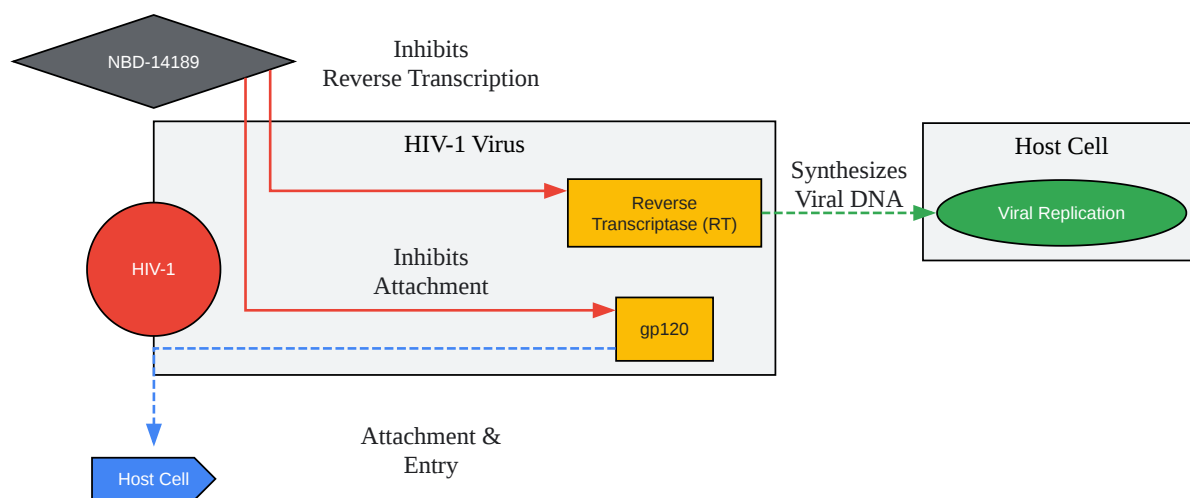
**NBD-14189** exhibits a unique dual-inhibitory mechanism against HIV-1, targeting both the viral envelope glycoprotein gp120 and the reverse transcriptase (RT) enzyme.<sup>[1][2][3]</sup> This dual action is significant as it targets two distinct and critical stages of the HIV-1 life cycle: entry and replication.

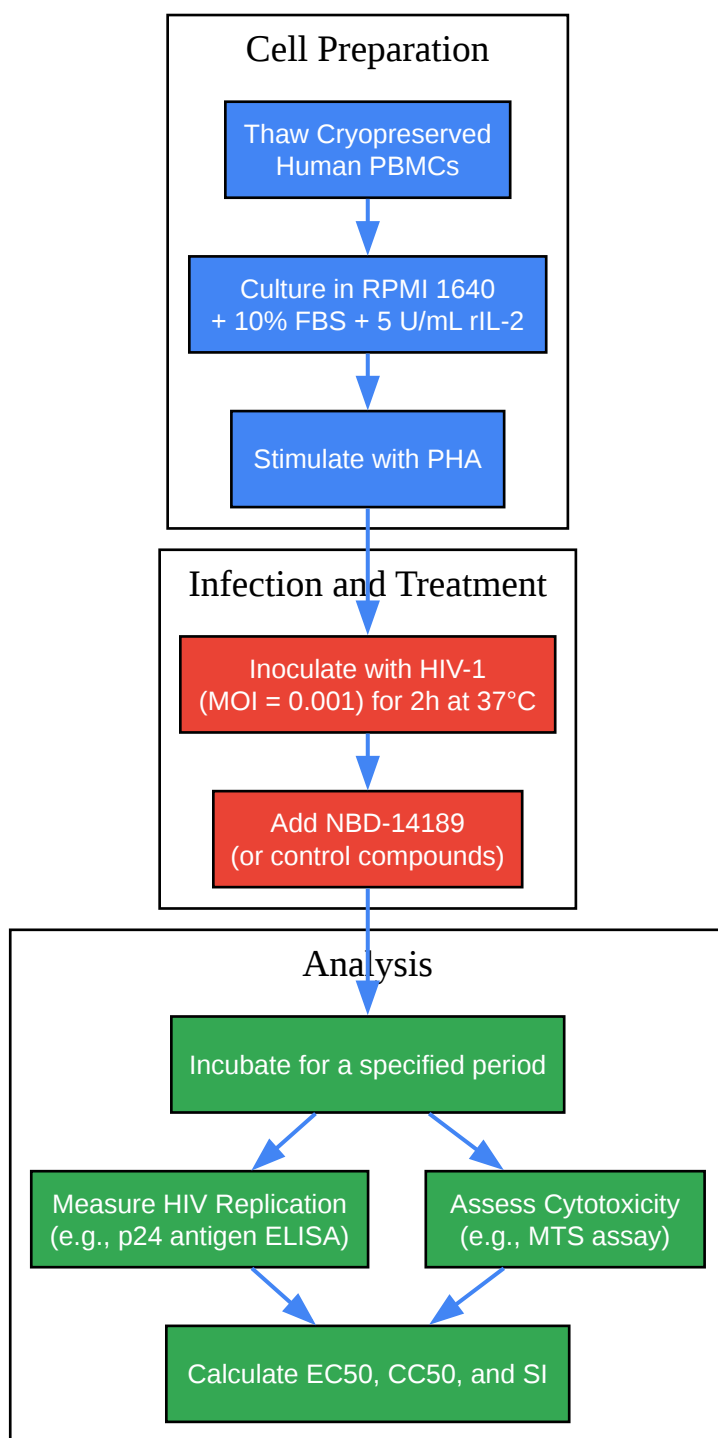
## Mechanism of Action

- gp120 Antagonist: **NBD-14189** acts as a potent HIV-1 entry antagonist by binding to the viral envelope glycoprotein gp120.<sup>[4][5]</sup> This binding action likely interferes with the conformational changes required for the virus to attach to and enter host cells.

- Reverse Transcriptase Inhibition: In addition to its role as an entry inhibitor, **NBD-14189** also demonstrates antiviral activity by inhibiting the HIV-1 Reverse Transcriptase (RT).<sup>[1][2][3]</sup> X-ray crystallography has confirmed its binding to HIV-1 RT.<sup>[1][2]</sup> The compound bridges the dNTP and non-nucleoside RT inhibitor (NNRTI)-binding sites, thereby inhibiting the polymerase activity of the enzyme.<sup>[1][3]</sup>

The signaling pathway and mechanism of action of **NBD-14189** against HIV-1 are visualized in the diagram below.





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